

Application Note: Crystallization Protocols for 2-(2-hydroxy-5-methylphenyl)acetic acid

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Compound of Interest

Compound Name: 2-(2-hydroxy-5-methylphenyl)acetic acid

CAS No.: 41873-66-9

Cat. No.: B6264665

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Executive Summary & Chemical Context[1][2][3][4][5][6][7][8][9][10][11]

2-(2-hydroxy-5-methylphenyl)acetic acid (CAS 41873-66-9) is a critical fine chemical intermediate, structurally related to the phenylacetic acid class.[1] It serves as a precursor in the synthesis of complex pharmaceutical agents, including antimuscarinic drugs like Tolterodine and Fesoterodine, and is often encountered in the synthesis of benzofuranone derivatives.

Achieving high purity (>99.5%) for this compound is challenging due to its intrinsic tendency to undergo intramolecular cyclization to form 5-methyl-2(3H)-benzofuranone (the lactone form) under acidic or thermal stress.[1] This guide provides robust crystallization protocols designed to isolate the open-chain acid form while minimizing lactonization.[1]

Key Physicochemical Properties[1][6][8][10]

Property	Value / Description
Chemical Formula	C ₉ H ₁₀ O ₃
Molecular Weight	166.17 g/mol
Melting Point	141–142 °C (Acid form) [1]
pKa	~4.2 (Carboxylic acid), ~10.0 (Phenol)
Critical Impurity	5-methyl-2(3H)-benzofuranone (Lactone)
Solubility Profile	High: Ethanol, Ethyl Acetate, Methanol, Hot Water Moderate: Toluene, Acetic Acid Low: Cold Water, Heptane, Hexane

Critical Process Parameters (CPP) & Mechanism

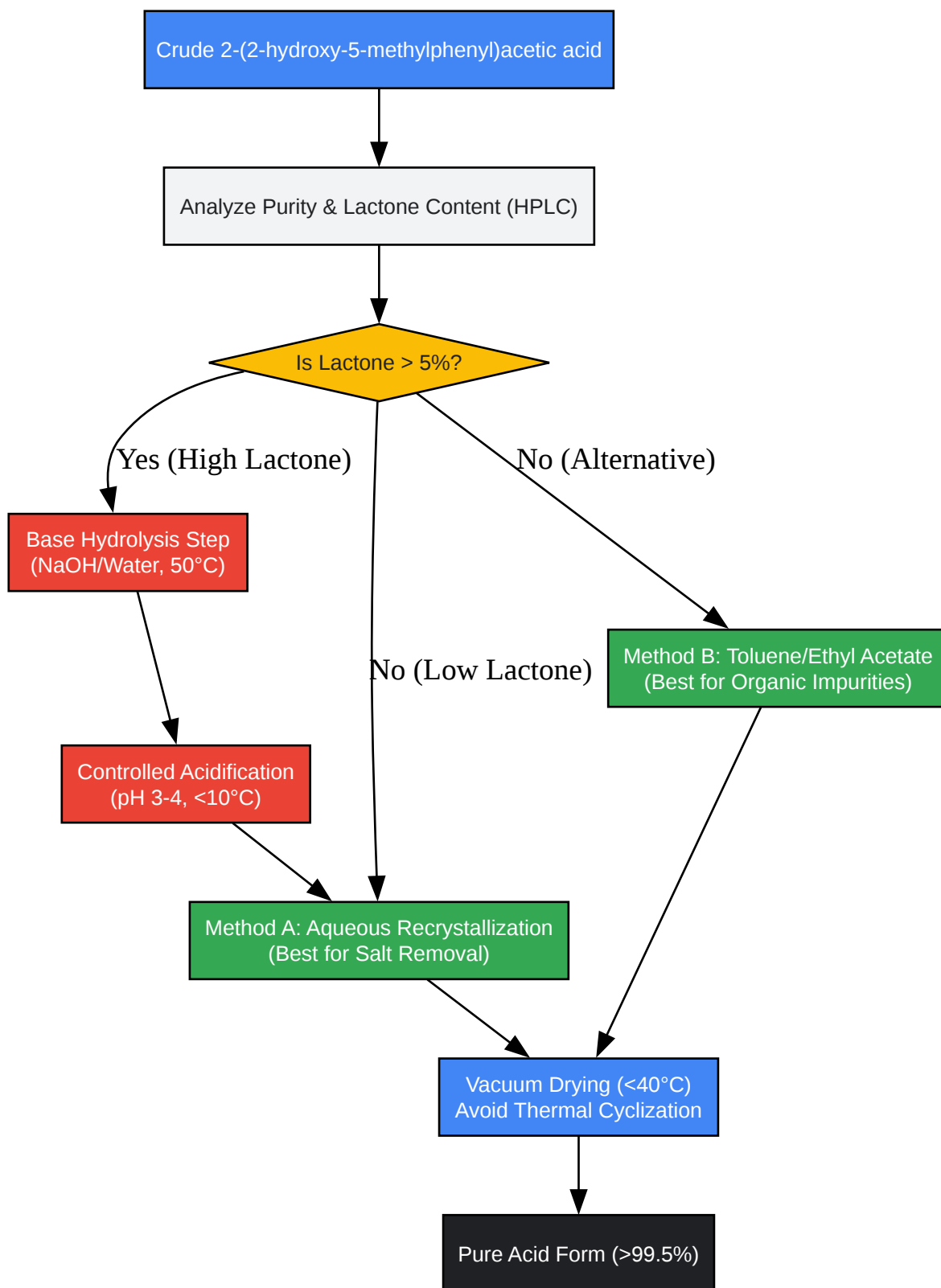
The Acid-Lactone Equilibrium

The primary challenge in crystallizing this compound is the equilibrium between the hydroxy-acid and its lactone.[1]

- Acid Form (Target): Favored at neutral/basic pH and lower temperatures.[1]
- Lactone Form (Impurity): Favored by low pH, high heat, and dehydrating conditions.

Process Control Strategy: To isolate the acid, the crystallization solvent must provide high solubility at elevated temperatures but must not promote dehydration.[1] Aqueous systems or protic solvents (like acetic acid/water mixtures) are preferred over anhydrous non-polar solvents which often drive water removal and lactonization.[1]

Diagram: Process Decision Tree



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Figure 1: Decision tree for selecting the appropriate purification pathway based on initial lactone impurity levels.

Experimental Protocols

Method A: Aqueous Recrystallization (Primary Protocol)

Recommended for removal of inorganic salts and minimizing lactone formation.[\[1\]](#)

Rationale: Water acts as a poor solvent at room temperature but a good solvent at boiling point.[\[1\]](#) The presence of water suppresses the dehydration reaction (Le Chatelier's principle), stabilizing the acid form [\[2\]](#).

Protocol Steps:

- Dissolution: Charge 10.0 g of crude **2-(2-hydroxy-5-methylphenyl)acetic acid** into a 250 mL round-bottom flask.
- Solvent Addition: Add 80–100 mL of deionized water.
- Heating: Heat the slurry to 90–95 °C with overhead stirring (200 rpm). The solid should dissolve completely.[\[1\]](#) If not, add water in 5 mL increments.
 - Note: Do not exceed 100 °C or reflux for prolonged periods to prevent thermal degradation.[\[1\]](#)
- Filtration (Optional): If insoluble particles are present, perform a hot filtration using a pre-heated funnel.
- Controlled Cooling:
 - Cool to 60 °C over 30 minutes.
 - Seeding: At 55–60 °C, add 10 mg (0.1 wt%) of pure seed crystals to induce nucleation.
 - Cool to 20 °C over 2 hours (Linear cooling ramp: 20 °C/hr).
 - Hold at 20 °C for 1 hour.

- Cool to 0–5 °C and hold for 2 hours to maximize yield.
- Isolation: Filter the white crystalline solid using a Buchner funnel.
- Washing: Wash the cake with 2 x 10 mL of ice-cold water.
- Drying: Dry in a vacuum oven at 40 °C (maximum) for 12 hours.
 - Warning: Drying above 50 °C may induce solid-state lactonization.[\[1\]](#)

Method B: Acetic Acid / Water Recrystallization

Recommended for high-purity requirements (removal of organic side-products).[\[1\]](#)

Rationale: Acetic acid increases the solubility of organic impurities while the water acts as an anti-solvent for the target acid and suppresses lactonization [\[1\]](#).[\[1\]](#)

Protocol Steps:

- Dissolution: Dissolve 10.0 g of crude material in 30 mL of Glacial Acetic Acid at 60–70 °C.
- Anti-solvent Addition: Slowly add 30 mL of warm water (60 °C) to the solution while stirring.
- Clarification: The solution should remain clear. If turbidity occurs, heat slightly to redissolve.
- Crystallization: Allow the mixture to cool slowly to room temperature without external cooling first (natural cooling).
- Final Cooling: Once at room temperature, chill the vessel to 0–5 °C.
- Isolation: Filter and wash with a 1:1 mixture of cold Acetic Acid/Water, followed by a final wash with cold water.

Method C: Reactive Isolation from Salts (Purification from Reaction Mixture)

Use this if starting from the basic hydrolysis of the lactone.[\[1\]](#)

- Hydrolysis: Suspend the crude lactone/acid mixture in 10 volumes of 2N NaOH. Heat to 50 °C for 1 hour to fully open the ring.
- Clarification: Wash the aqueous alkaline solution with Toluene (3 x 5 vol) to remove non-acidic organic impurities.[\[1\]](#)
- Precipitation: Cool the aqueous phase to 5–10 °C.
- Acidification: Slowly add 2N HCl dropwise while monitoring pH.
 - Target: pH 3.5 – 4.0.[\[1\]](#)
 - Caution: Do not drop below pH 2.0, as highly acidic conditions accelerate re-lactonization.
- Aging: Stir the resulting slurry for 1 hour at 5 °C.
- Filtration: Collect the solid and wash immediately with ice water.[\[1\]](#)

Analytical Validation

To ensure the protocol's success, the final product must be validated against the following criteria:

Test	Method	Acceptance Criteria
Identity	¹ H NMR (DMSO-d ₆)	Consistent with structure; distinct peaks for Ar-CH ₃ (~2.2 ppm) and -CH ₂ -COOH. [1]
Purity	HPLC (C18, ACN/Water + 0.1% H ₃ PO ₄)	> 99.0% Area
Lactone Content	HPLC	< 0.15%
Water Content	Karl Fischer (KF)	< 0.5% (Ensure drying is complete)

Troubleshooting Guide:

- Oiling Out: If the product comes out as an oil, reheat to dissolve and increase the seed loading. Ensure the cooling rate is slow (0.5 °C/min).
- High Lactone Levels: Check the drying temperature. Ensure it was < 40 °C. Check the pH of the crystallization mother liquor; if too acidic (< pH 2), buffer the aqueous system slightly.

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